

Technical Support Center: Continuous Infusion of Amoxicillin and Clavulanic Acid

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Compound of Interest

Compound Name: Amoxicillin and clavulanic acid

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This technical support center provides researchers, scientists, and drug development professionals with essential information for establishing a continuous infusion method for **amoxicillin and clavulanic acid**. The content includes frequently asked questions, troubleshooting guides, detailed experimental protocols, and key data summaries to facilitate successful experimentation.

Frequently Asked Questions (FAQs)

Q1: What is the primary rationale for administering amoxicillin/clavulanic acid via continuous infusion?

A1: Amoxicillin is a time-dependent antibiotic, meaning its antibacterial efficacy is maximized when the free drug concentration remains above the minimum inhibitory concentration (MIC) for an extended period.^{[1][2]} Continuous infusion helps maintain stable plasma concentrations above the MIC, which can be crucial for optimal dosing and may improve clinical success rates, especially for infections caused by less susceptible pathogens.^{[1][2][3]}

Q2: What are the main challenges associated with the continuous infusion of amoxicillin/clavulanic acid?

A2: The primary challenge is the limited chemical stability of both amoxicillin and, particularly, clavulanic acid in aqueous solutions at room and body temperatures.^{[1][4][5]} Amoxicillin degradation is dependent on time, temperature, and concentration.^[1] This instability can lead to a significant loss of potency during a 24-hour infusion period, potentially compromising

therapeutic efficacy. Logistical issues such as the need for dedicated infusion pumps and IV lines can also be a consideration.[2][6]

Q3: Which intravenous fluids are compatible with amoxicillin/clavulanic acid?

A3: Intravenous infusions of amoxicillin/clavulanic acid are compatible with a range of fluids, including Water for Injections, 0.9% Sodium Chloride, and Ringer's solution.[7][8][9] Dextrose-containing solutions should be avoided as they can lead to lower stability.[1][9] It is also recommended not to mix amoxicillin/clavulanic acid with blood products, proteinaceous fluids, intravenous lipid emulsions, or aminoglycosides in the same container or giving set.[7]

Q4: Can **amoxicillin and clavulanic acid** be prepared in separate containers for continuous infusion?

A4: Yes, preparing and storing **amoxicillin and clavulanic acid** in separate containers significantly improves their stability, making 24-hour continuous infusion feasible.[4][5] When stored separately at 25°C, amoxicillin retains 90% of its initial concentration for approximately 24.8 hours, and clavulanic acid for 26 hours.[4] This method allows for co-administration at a Y-site.

Troubleshooting Guide

Issue	Potential Cause	Recommended Action
Precipitation or Cloudiness in Solution	<ul style="list-style-type: none">- High Concentration: Amoxicillin has limited water solubility, especially at high concentrations (>150 mg/mL).[1]- Incompatible Diluent: Use of dextrose or other incompatible solutions.[1][9]-Temperature Fluctuation: Lower temperatures can decrease solubility.	<ul style="list-style-type: none">- Ensure amoxicillin concentration does not exceed recommended levels. A concentration of 25 mg/mL is suggested for optimal stability.[1]- Reconstitute and dilute only with compatible fluids like 0.9% NaCl or Water for Injection.[7][8]- Maintain a consistent storage and administration temperature.
Discoloration of the Infusion Solution (e.g., yellowing)	<ul style="list-style-type: none">- Degradation: Chemical degradation of amoxicillin or clavulanic acid, often accelerated by higher temperatures or prolonged storage.	<ul style="list-style-type: none">- This indicates significant degradation. The solution should be discarded. - Prepare fresh solutions and adhere strictly to recommended stability times (see Tables 1 and 2).- If possible, keep the infusion solution refrigerated (4-8°C) until administration and minimize exposure to room temperature.[1]
Loss of Potency (Confirmed by Assay)	<ul style="list-style-type: none">- Exceeded Stability Time: The infusion duration has surpassed the known stability of the drug combination at the given temperature and concentration.[1][8]-Inappropriate Storage: Storage at elevated temperatures (e.g., room temperature for extended periods or 37°C) significantly accelerates degradation.[4][8]	<ul style="list-style-type: none">- Shorten the infusion duration per bag. For example, at room temperature, a combined solution may only be stable for 6-8 hours.[8] Consider replacing the infusion bag more frequently.- For infusions longer than 8-12 hours, refrigeration of the solution is critical.[1]- Consider the two-bag method, infusing amoxicillin and clavulanic acid from separate containers via a

Y-site to achieve 24-hour stability.[4][5]

IV Line Occlusion

- Crystalluria/Precipitation: High concentrations of amoxicillin can lead to the formation of crystals, especially if the solution is cooled.[7]- Incompatibility: Mixing with incompatible drugs at a Y-site.

- Maintain adequate fluid intake and urinary output during high-dose administration to reduce the risk of crystalluria.[7]- Use a lower concentration of amoxicillin for the infusion.- Check Y-site compatibility with all other co-administered medications.[9]

Quantitative Data Summary

Table 1: Stability of Combined Amoxicillin/Clavulanic Acid in Various Infusion Fluids

Temperature	Infusion Fluid	Time to 90% Amoxicillin Potency (t ₉₀)	Citation
4°C	Water for Injection (WFI)	10.0 hours	[8]
4°C	0.9% NaCl	8.7 hours	[8]
4°C	Ringer's Solution	7.8 hours	[8]
Ambient (23-25°C)	WFI	8.8 hours	[8]
Ambient (23-25°C)	0.9% NaCl	7.2 hours	[8]
Ambient (23-25°C)	Ringer's Solution	5.9 hours	[8]
37°C	WFI	4.5 hours	[8]
37°C	0.9% NaCl	3.8 hours	[8]
37°C	Ringer's Solution	3.5 hours	[8]

Table 2: Stability of **Amoxicillin and Clavulanic Acid** in Separate Containers (in 0.9% NaCl)

Temperature	Component	Time to 90% Potency (t ₉₀)	Citation
4°C	Amoxicillin	80.3 hours	[4] [5]
4°C	Clavulanic Acid	152.0 hours	[4] [5]
25°C	Amoxicillin	24.8 hours	[4] [5]
25°C	Clavulanic Acid	26.0 hours	[4] [5]
37°C	Amoxicillin	9.0 hours	[4] [5]
37°C	Clavulanic Acid	6.4 hours	[4] [5]

Experimental Protocols

Protocol 1: Continuous Infusion Using a Single Combined Solution

This protocol is suitable for shorter-duration infusions where stability is manageable.

- Reconstitution:
 - Aseptically reconstitute a 1.2g vial (1g amoxicillin, 200mg clavulanic acid) with 20mL of Water for Injection (WFI).[\[10\]](#)[\[11\]](#)
 - Shake well until the powder is completely dissolved. The final concentration in the vial will be 50 mg/mL of amoxicillin.[\[9\]](#)
- Dilution:
 - Immediately withdraw the reconstituted solution.
 - Further dilute in a polyolefin infusion bag containing a compatible intravenous fluid (e.g., 100mL of 0.9% Sodium Chloride) to the desired final concentration.[\[8\]](#)[\[10\]](#) For improved stability, a final concentration of 25 mg/mL for amoxicillin is recommended.[\[1\]](#)

- Storage and Administration:
 - If not for immediate use, store the infusion bag at 4-8°C.[1]
 - Administer via a calibrated infusion pump over the desired period (e.g., 8 hours).
 - The infusion must be completed within the stability times indicated in Table 1. For example, if using 0.9% NaCl at room temperature, the infusion should be completed within approximately 7 hours.[8]

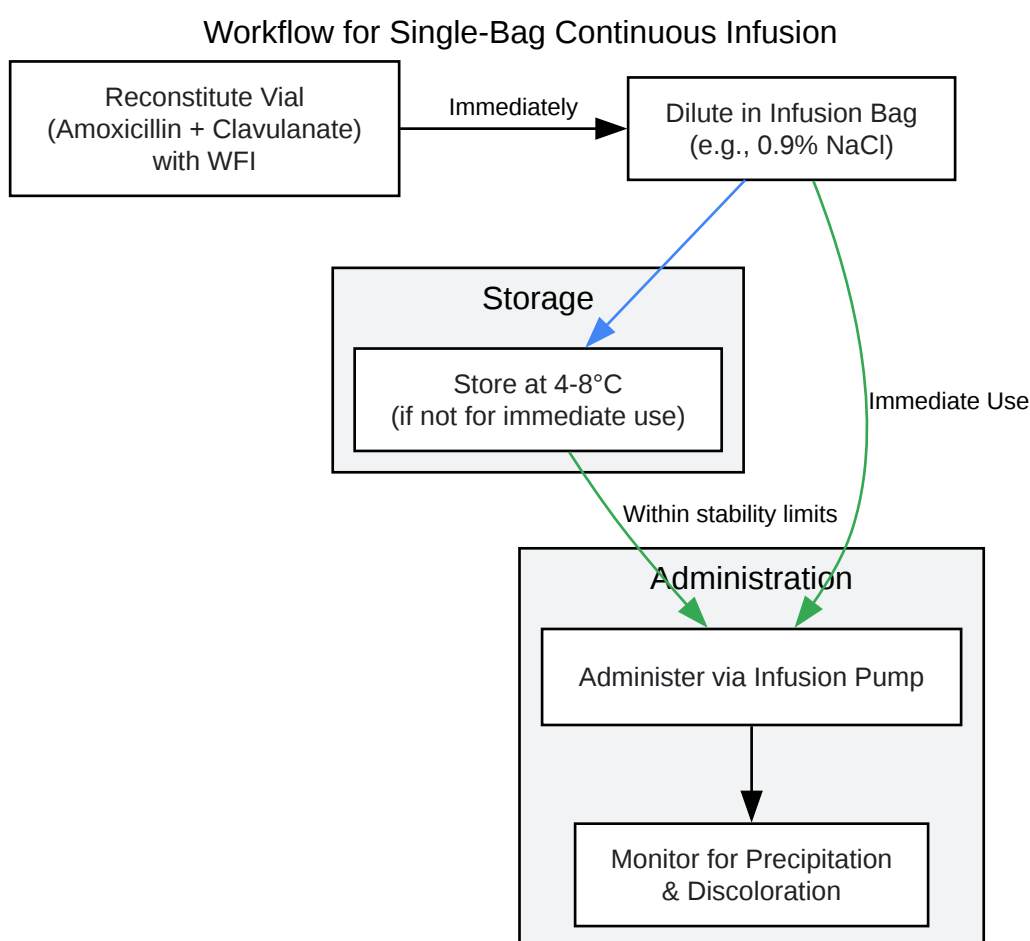
Protocol 2: Continuous Infusion Using Separate Amoxicillin and Clavulanic Acid Solutions (Y-Site Administration)

This protocol is recommended for achieving a stable 24-hour continuous infusion.

- Reconstitution and Dilution (Amoxicillin):
 - Aseptically reconstitute the required dose of amoxicillin with WFI.
 - Further dilute in an infusion bag with 0.9% NaCl to the final desired volume for a 24-hour infusion.
 - Store the prepared amoxicillin solution at 4°C until use. It is stable for up to 80.3 hours.[4]
- Reconstitution and Dilution (Clavulanic Acid):
 - Aseptically reconstitute the required dose of potassium clavulanate with WFI.
 - Further dilute in a separate infusion bag with 0.9% NaCl to the final desired volume for a 24-hour infusion.
 - Store the prepared clavulanic acid solution at 4°C until use. It is stable for up to 152 hours.[4]
- Administration:
 - At room temperature (25°C), both solutions are stable for approximately 24 hours.[4]

- Connect each infusion bag to a separate channel of a multi-channel infusion pump.
- Connect the two lines to the patient's intravenous catheter via a Y-site connector.
- Set the infusion rates for each pump to deliver the total volume over 24 hours.

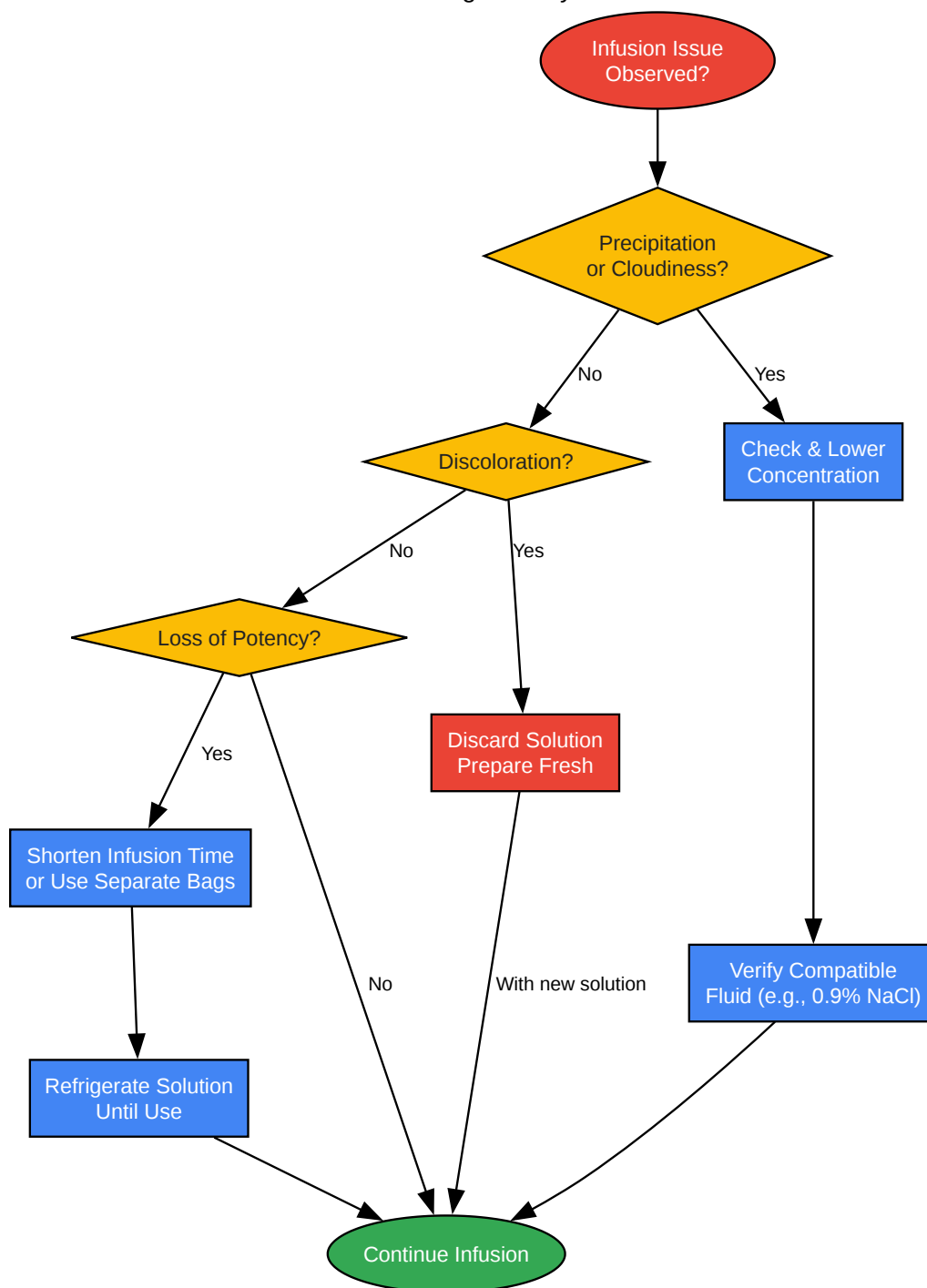
Visualizations



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Caption: Workflow for preparing a single-bag continuous infusion.

Troubleshooting Stability Issues

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Caption: Decision tree for troubleshooting common stability issues.

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